

Nicotine Hazards and First Aid

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Miotine

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Nicotine is highly toxic, particularly in its pure form, and can be fatal if swallowed or absorbed through the skin [1]. The table below summarizes the primary hazards and immediate first-aid responses.

Hazard Route	Symptoms	Immediate First Aid Measures
Inhalation	N/A	Move person to fresh air [1].
Skin Contact	Rapid absorption possible [1]	Wash gently with plenty of water. Remove contaminated clothing immediately [1].
Eye Contact	Irritation, potential for damage [2]	Rinse cautiously with water for several minutes. Remove contact lenses if possible. Continue rinsing [1].
Ingestion	Can be fatal [1]	Immediately call a poison center or physician. Rinse mouth [1].

Personal Protective Equipment (PPE)

The required PPE depends directly on the concentration of nicotine being handled. The following table provides concentration-based guidance [2].

Concentration Range	Eye Protection	Gloves	Respirator / Ventilation
1 - 100 mg/mL	Required	Optional	Not Required
101 - 250 mg/mL	Required	Required	Optional
251+ mg/mL	Required	Required	Required

Additional Notes on PPE:

- **Eyes:** Safety glasses are essential as nicotine can cause blindness and is absorbed more efficiently through the eyes than skin [2].
- **Gloves:** Nitrile gloves are recommended to prevent skin contact [3].
- **Apron & Ventilation:** A nitrile apron and respirator or high-speed ventilation are advised for concentrations above 250 mg/mL [2].

Safe Handling and Storage Procedures

General Handling:

- **Workspace:** Handle in a well-ventilated area [3]. For high concentrations, work within a chemical fume hood or biosafety cabinet [2].
- **Procedure:** Have a clear, written procedure for all operations. Perform transfers over a contained tray to manage spills.
- **Hygiene:** Never eat, drink, or smoke in areas where nicotine is handled. Wash hands thoroughly after handling [1].

Storage:

- Store nicotine in a cool, dry place, away from direct sunlight and heat sources [3].
- Keep containers tightly sealed to prevent leakage and absorption of moisture from the air (deliquescence) [1].
- **Security:** Store in a locked poisons cabinet and keep out of reach of children and pets [3] [1].

Spill Response and Disposal

Spill Response:

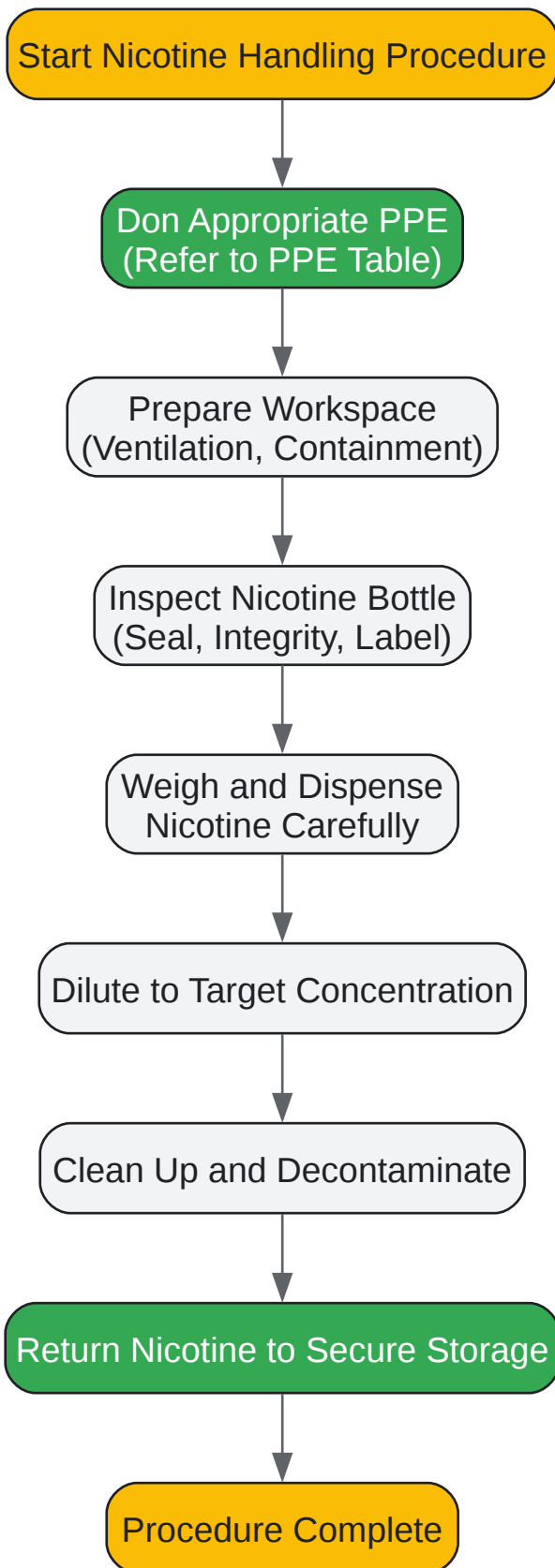
- **Ventilate** the area [1].
- **Don appropriate PPE** based on the concentration, including gloves, eye protection, and potentially a respirator and apron [2].
- **Contain and wipe up** the spill using absorbent materials.
- **Place all waste** in a sealed bag or container [1].
- **Wash the spill site** after material pickup is complete [1].

Disposal:

- Dispose of all nicotine waste according to applicable federal, state, and local regulations [1].
- Consult your organization's environmental health and safety department for specific approved methods.

Experimental Protocols: General Handling Workflow

For your experimental design, the following workflow diagram outlines a standard procedure for safely handling nicotine, such as when preparing sample solutions. This assumes you are working with a liquid nicotine concentrate.



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Frequently Asked Questions (FAQs)

Q1: What is the OSHA Permissible Exposure Limit (PEL) for nicotine? The OSHA PEL for nicotine is 0.5 mg/m³ as an 8-hour time-weighted average [1]. Note that OSHA itself recognizes that many of its PELs are outdated, so consulting other authoritative limits like the NIOSH REL or ACGIH TLV is also recommended [4].

Q2: How should I handle a small spill of a 100 mg/mL nicotine solution? For a small spill of this concentration, you must wear safety glasses and gloves [2]. Contain the liquid with absorbent pads, wipe up the spill, and place all contaminated materials into a sealed bag. Ventilate the area and wash the spill site after cleanup [1].

Q3: What are the key differences between free-base nicotine and nicotine salts in the lab? Free-base nicotine is more volatile and provides a stronger sensory "throat hit," while nicotine salts are more stable, less volatile, and have a lower pH, resulting in a smoother experience [5]. This difference in volatility can influence inhalation hazard risks during handling.

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